

N,N-Dimethyl-1-piperidin-4-ylmethanamine material safety data sheet (MSDS)

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Compound of Interest

Compound Name: *N,N-Dimethyl-1-piperidin-4-ylmethanamine*

Cat. No.: *B145781*

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An In-depth Technical Guide on the Material Safety Data for **N,N-Dimethyl-1-piperidin-4-ylmethanamine**

Disclaimer: A comprehensive, verified Material Safety Data Sheet (MSDS) for **N,N-Dimethyl-1-piperidin-4-ylmethanamine** (CAS No. 138022-00-1) is not readily available in the public domain. This guide has been compiled using data from structurally similar compounds, including other piperidine derivatives, and general principles of chemical safety. The information provided herein should be used as a guideline and supplemented with a substance-specific risk assessment before handling.

Chemical Identification and Properties

N,N-Dimethyl-1-piperidin-4-ylmethanamine is a heterocyclic building block used in chemical and pharmaceutical research, particularly as a precursor in the synthesis of compounds targeting the central nervous system.[1]

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	138022-00-1	[1]
Molecular Formula	C ₈ H ₁₈ N ₂	[1]
Molecular Weight	142.24 g/mol	[1]
Boiling Point	178.8±8.0 °C (Predicted)	[1]
Density	0.868±0.06 g/cm ³ (Predicted)	[1]
Storage	Room temperature, dry, light-proof	[1]

Hazard Identification and Classification

Based on data for analogous piperidine compounds, **N,N-Dimethyl-1-piperidin-4-ylmethanamine** should be treated as a hazardous substance. Primary hazards are expected to include severe skin corrosion and eye damage.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 2: GHS Hazard Classification (Anticipated)

Hazard Class	Category	Hazard Statement
Skin Corrosion / Irritation	1B	H314: Causes severe skin burns and eye damage. [2] [4]
Serious Eye Damage / Irritation	1	H318: Causes serious eye damage. [4] [5]
Acute Toxicity, Oral	4 (Harmful) or 3 (Toxic)	H302: Harmful if swallowed. [3] or H301: Toxic if swallowed. [5]
Acute Toxicity, Dermal	2 (Fatal)	H310: Fatal in contact with skin. [5]
Acute Toxicity, Inhalation	3 (Toxic)	H331: Toxic if inhaled. [5]

Precautionary Statements (P-phrases) Summary:

- Prevention: P260 (Do not breathe dust/fume/gas/mist/vapors/spray), P262 (Do not get in eyes, on skin, or on clothing), P270 (Do not eat, drink or smoke when using this product), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[5][6]
- Response: P301+P310 (IF SWALLOWED: Immediately call a POISON CENTER/doctor), P302+P350 (IF ON SKIN: Gently wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P310 (Immediately call a POISON CENTER or doctor).[5][6]
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).[5][7]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[2][5]

Experimental Protocols

Detailed experimental protocols for toxicological studies of **N,N-Dimethyl-1-piperidin-4-ylmethanamine** were not available in the reviewed literature. Methodologies for safety evaluation would typically follow OECD guidelines for testing of chemicals, such as those for acute oral toxicity (OECD 423), skin corrosion/irritation (OECD 431/439), and eye damage/irritation (OECD 437).

First Aid Measures

Immediate medical attention is critical in case of exposure. First responders must protect themselves.[5]

Table 3: First Aid Procedures

Exposure Route	Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Immediately call a POISON CENTER or doctor/physician.[2] If breathing is difficult, give artificial respiration. [8]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes.[2] Immediately call a POISON CENTER or doctor/physician.[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[2] Immediately call a POISON CENTER or doctor/physician.[6]
Ingestion	Rinse mouth. DO NOT induce vomiting.[2] Never give anything by mouth to an unconscious person. Immediately call a POISON CENTER or doctor/physician.[5]

Handling, Storage, and Safety Workflows

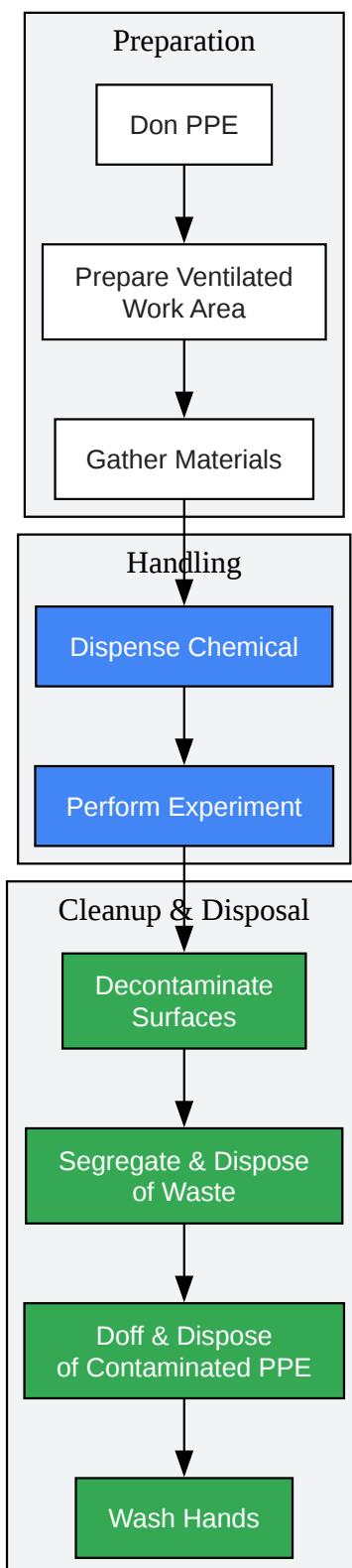
Proper handling and storage are essential to minimize risk. This includes using the chemical in well-ventilated areas, preferably a chemical fume hood, and taking precautions against static discharge.[6][9]

Table 4: Safe Handling and Storage

Aspect	Recommendation
Ventilation	Use only outdoors or in a well-ventilated area, preferably under a chemical fume hood.[9][10]
Safe Handling	Do not breathe vapor or mist.[7] Avoid contact with skin, eyes, and clothing.[2] Wear appropriate personal protective equipment.[7] Wash hands thoroughly after handling.[8]
Storage	Store locked up.[2][7] Keep container tightly closed in a dry, cool, and well-ventilated place. [2][4] Store away from incompatible materials such as oxidizing agents and strong acids.[2][4]

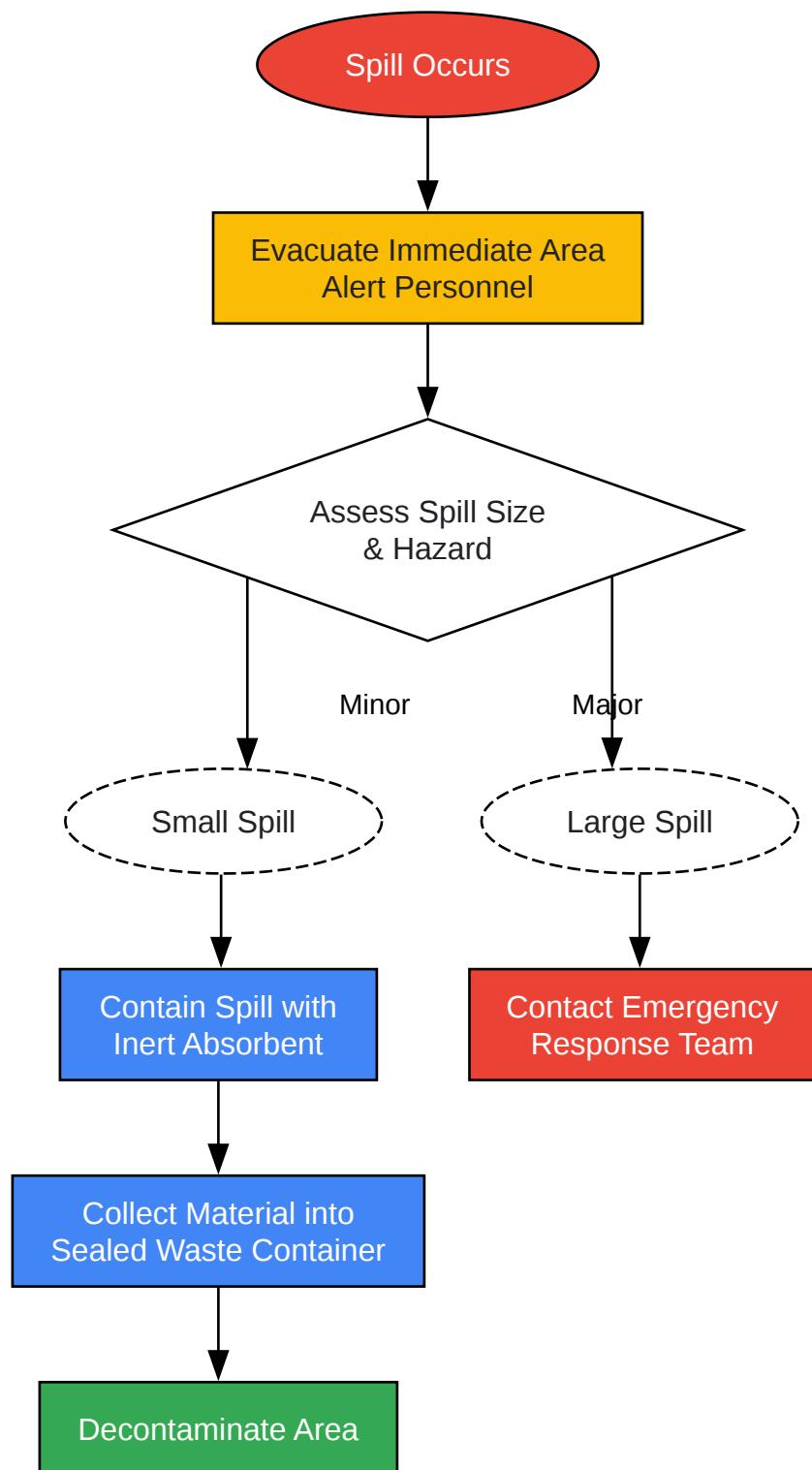
Process and Safety Diagrams

The following diagrams illustrate the recommended workflows for handling the chemical and responding to a spill.



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Caption: Standard workflow for handling hazardous amine compounds.



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Caption: Logical workflow for a chemical spill response.

Personal Protective Equipment (PPE)

A stringent PPE policy is mandatory when handling this compound to prevent any contact.[9]

Table 5: Recommended Personal Protective Equipment

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles & Face Shield	Tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards are required.[9] A face shield is also recommended.[9]
Skin Protection	Chemical-Resistant Gloves	Use chemical-impermeable gloves (e.g., nitrile, neoprene). Always inspect gloves prior to use.[9]
Protective Clothing	Fire/flame resistant and impervious clothing, such as a lab coat or coveralls, is essential.[9]	
Respiratory Protection	Ventilated Area / Respirator	Work must be conducted in a well-ventilated area or a chemical fume hood.[9] For emergencies or situations with inadequate ventilation, a self-contained breathing apparatus (SCBA) is necessary.[9]

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